

troubleshooting sticky froth in copper sulfide flotation using dithiophosphates

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Compound of Interest

Compound Name: *Ammonium O,O-dimethyl
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Technical Support Center: Copper Sulfide Flotation

This guide provides in-depth troubleshooting for researchers and scientists encountering challenges with sticky froth during the flotation of copper sulfide ores using dithiophosphate collectors. Our focus is on providing not just solutions, but a deeper understanding of the underlying chemical and physical phenomena to empower you in your experimental work.

Introduction to Dithiophosphates and Froth Stability in Copper Flotation

Dithiophosphates are a class of thiol collectors widely used in the flotation of sulfide minerals, including those of copper.[1][2][3] They are valued for their collecting power and, in some cases, their selectivity against iron sulfides like pyrite, particularly in neutral to weakly alkaline conditions.[1] Unlike xanthates, another common collector, dithiophosphates are more stable in acidic environments.[4] Some dithiophosphates also possess inherent frothing properties,

which can be a double-edged sword.[1][5] While this can reduce the need for additional frother, it can also contribute to challenging froth conditions, such as the "sticky froth" phenomenon.

Sticky froth is characterized by high viscosity and stability, which can impede the proper drainage of entrained gangue minerals and water, leading to a lower concentrate grade.[6][7][8] This guide will address the common causes of sticky froth when using dithiophosphates and provide systematic troubleshooting strategies.

Frequently Asked Questions (FAQs)

Q1: What are the primary causes of sticky froth in copper sulfide flotation when using dithiophosphates?

A1: Sticky froth is typically a multifactorial issue stemming from a combination of chemical and physical factors. The most common culprits include:

- **Excessive Dithiophosphate Dosage:** Some dithiophosphates have inherent frothing capabilities.[1][5] An overdose can lead to the formation of an overly stable and viscous froth.[9]
- **Presence of Clay Minerals:** Clay minerals, particularly swelling clays like bentonite, are notorious for increasing pulp viscosity and creating stable, difficult-to-manage froths.[6][10][11][12] This is due to the formation of network structures within the slurry.[10][12]
- **High Slime Content:** Extremely fine particles, or slimes, increase the pulp's viscosity and surface area, leading to higher reagent consumption and the formation of overly stable froths.[13][14][15]
- **Inappropriate Frother Selection or Dosage:** The interaction between the dithiophosphate collector and the frother is crucial.[7] An incompatible frother or an excessive dosage can exacerbate froth stability issues.[13][16]
- **Pulp Chemistry (pH):** The pH of the pulp influences the surface properties of minerals and the effectiveness of reagents. While dithiophosphates are relatively stable, pH can affect the dispersion of gangue minerals and overall froth characteristics.[4][17]

Q2: How does the type of dithiophosphate affect froth properties?

A2: Dithiophosphates are a family of collectors with varying alkyl groups (e.g., diethyl, dibutyl). The length and structure of these hydrocarbon chains influence their collecting strength and frothing properties. Generally, longer alkyl chains can lead to greater hydrophobicity and potentially more pronounced frothing action. For instance, ammonium dibutyl dithiophosphate is known to have both collecting and foaming properties.^{[1][7]} When selecting a dithiophosphate, it's essential to consider its specific characteristics and how they align with your ore mineralogy and process conditions.

Q3: Can sticky froth lead to poor copper recovery?

A3: While it may seem counterintuitive, an overly stable, sticky froth can indeed lead to lower copper recovery. This is because the high viscosity of the froth can hinder the transport of valuable mineral-laden bubbles to the collection launder.^{[6][18]} The froth can become overloaded, leading to the loss of valuable minerals back into the pulp.^[13] Furthermore, the poor drainage associated with sticky froths results in a lower grade concentrate due to the entrainment of gangue particles.^{[19][20]}

Troubleshooting Guides

Problem 1: Overly Stable and Viscous Froth After Dithiophosphate Addition

This is a common issue, particularly when working with ores containing fine particles or clays.

Initial Diagnosis:

- **Review Reagent Dosages:** Are you operating within the recommended dosage range for your specific dithiophosphate and frother?
- **Characterize Your Ore:** Have you analyzed your ore for the presence of clay minerals and slimes?
- **Observe Froth Characteristics:** Is the froth slow-moving and does it have a "soapy" or reflective appearance?^[21] This can be an indicator of excessive frother or collector with frothing properties.

Troubleshooting Workflow:

Caption: Troubleshooting workflow for sticky froth.

Experimental Protocols:

- Collector Dosage Optimization:
 - Prepare a series of flotation tests with identical ore samples and reagent conditions, except for the dithiophosphate dosage.
 - Start with a dosage 25% below your current level and increase it in 10-15% increments across the tests.
 - Observe the froth characteristics (mobility, bubble size, stability) and analyze the concentrate grade and recovery for each test.
 - Plot a grade-recovery curve to identify the optimal dosage that balances performance with manageable froth properties.
- Frother Evaluation:
 - If reducing the collector dosage is insufficient, test alternative frothers.
 - Consider frothers with different properties, such as those that produce more brittle froths (e.g., some alcohol-based frothers like MIBC) versus those that create more persistent froths (e.g., glycol-based frothers).[\[17\]](#)[\[22\]](#)
 - Perform a similar series of tests, keeping the dithiophosphate dosage constant while varying the frother type and dosage.

Problem 2: Poor Concentrate Grade Due to Gangue Entrainment in a Sticky Froth

High froth stability often leads to the mechanical recovery of fine gangue particles with the water in the froth.[\[19\]](#)[\[20\]](#)

Initial Diagnosis:

- **Analyze Concentrate Mineralogy:** Is the concentrate diluted with non-sulfide gangue, particularly clays or fine silicates?
- **Measure Water Recovery:** Is an excessive amount of water reporting to the concentrate? High water recovery is strongly linked to gangue entrainment.
- **Check Pulp Viscosity:** Is the pulp noticeably thick or viscous? This can be an indicator of issues with clay minerals.[11]

Troubleshooting Workflow:

Caption: Troubleshooting workflow for poor concentrate grade.

Experimental Protocols:

- **Application of Dispersants:**
 - If clay minerals are present, introduce a dispersant such as sodium silicate.[17][23]
 - Start with a low dosage (e.g., 50-100 g/t) and increase incrementally in subsequent tests.
 - Dispersants work by increasing the negative charge on clay particles, causing them to repel each other and reducing pulp viscosity.[3]
 - Monitor both pulp viscosity (if possible) and flotation performance (grade and recovery).
- **Pulp Density Adjustment:**
 - High pulp density can increase viscosity and worsen entrainment.[13][15]
 - Conduct flotation tests at varying pulp densities (e.g., 25%, 30%, 35% solids by weight) to find an optimum that allows for good particle-bubble contact without excessive viscosity.
- **pH Modification:**
 - The pH can influence the dispersion of gangue minerals.[17]

- For copper sulfide flotation with dithiophosphates, a pH range of 8-10 is often effective.[\[24\]](#)
[\[25\]](#) In some cases, a higher pH (e.g., up to 11-12 in cleaner circuits) can help depress pyrite.[\[26\]](#)
- Conduct tests at different pH levels to assess the impact on both copper recovery and gangue rejection.

Data Summary Tables

Table 1: Typical Reagent Dosage Ranges for Copper Sulfide Flotation

Reagent Type	Reagent Example	Typical Dosage (g/t)	Purpose
Collector	Dithiophosphates	10 - 100	Renders copper sulfides hydrophobic. [1] [3]
Frother	MIBC, Glycols	5 - 50	Stabilizes air bubbles to form a froth. [22] [27] [28]
pH Modifier	Lime, Soda Ash	100 - 2000+	Adjusts pulp pH to optimize selectivity. [17] [23]
Dispersant	Sodium Silicate	50 - 500	Disperses fine gangue particles, especially clays. [3] [17]
Depressant	Cyanide, Zinc Sulfate	5 - 50	Depresses unwanted sulfide minerals (e.g., pyrite, sphalerite). [17] [28]

Table 2: Influence of Key Parameters on Froth Properties

Parameter	Effect of Increase	Potential Negative Impact
Dithiophosphate Dosage	Increased hydrophobicity, potentially increased froth stability.[9][29]	Overly stable, "sticky" froth; potential for reduced selectivity.[9]
Frother Dosage	Increased froth stability, smaller bubble size.[16][20]	Over-frothing, increased water recovery and gangue entrainment.[13][20]
Pulp pH	Can improve selectivity by depressing other sulfides (e.g., pyrite with lime).[17][26]	May affect collector adsorption and froth characteristics.[4]
Airflow Rate	Increased bubble velocity and potentially higher recovery.[30]	Froth overloading, loss of valuable minerals.[13]
Pulp Density	Increased particle concentration, potentially higher throughput.	Increased pulp viscosity, hindered bubble movement, increased entrainment.[13][15]

Concluding Remarks

Troubleshooting sticky froth in copper sulfide flotation is a systematic process of identifying the root cause and making controlled adjustments to your experimental parameters. By understanding the interplay between your ore mineralogy, reagent chemistry, and operational variables, you can effectively mitigate these challenging froth conditions and achieve both high-grade and high-recovery flotation of your copper sulfide minerals. Always remember to change one variable at a time during your troubleshooting experiments to clearly identify the impact of each adjustment.

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